

The Biological Activity of D-Penicillamine Disulfide: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *D-Penicillamine disulfide*

Cat. No.: *B148985*

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An In-depth Exploration of the Mechanisms and Therapeutic Implications of a Key Metabolite

D-Penicillamine, a disease-modifying antirheumatic drug (DMARD) and chelating agent, has long been a subject of scientific inquiry. While its therapeutic applications in Wilson's disease, cystinuria, and rheumatoid arthritis are well-documented, the biological activities of its metabolites, particularly **D-penicillamine disulfide**, are less comprehensively understood. This technical guide provides a detailed examination of the biological activity of **D-penicillamine disulfide**, offering insights for researchers, scientists, and drug development professionals.

Physicochemical Properties and Metabolism

D-penicillamine is rapidly absorbed after oral administration and undergoes extensive metabolism. A significant portion of D-penicillamine is converted to its disulfide form, **D-penicillamine disulfide**, as well as mixed disulfides with cysteine and other thiols.^{[1][2][3]} Approximately 80% of D-penicillamine in plasma is bound to proteins, especially albumin.^{[4][5]} The disulfide metabolites are considered the most significant in terms of plasma concentration and are primarily eliminated through renal excretion.^{[4][5][6]} The formation of **D-penicillamine disulfide** is a key aspect of its metabolism and is thought to play a role in its overall biological effects.

Table 1: Physicochemical Properties of **D-Penicillamine Disulfide**^{[7][8]}

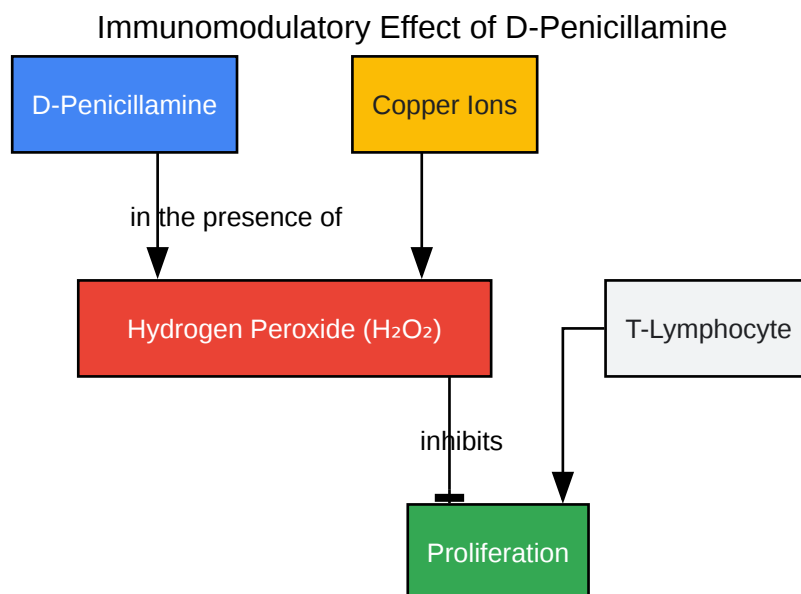
| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₀ H ₂₀ N ₂ O ₄ S ₂ |
| Molecular Weight | 296.41 g/mol |
| Appearance | White or practically white crystalline powder |
| Melting Point | 204 °C (decomposes) |
| Optical Activity | [α] _{25/D} -75° (c = 1 in 1 M NaOH) |

Core Biological Activities and Mechanisms of Action

The biological activity of **D-penicillamine disulfide** is multifaceted, stemming from its chemical structure and its role as a metabolite of D-penicillamine. Its effects can be broadly categorized into immunomodulation, metal chelation, and redox activities.

Immunomodulatory Effects

D-penicillamine has been shown to exert immunosuppressive effects, particularly on T-lymphocytes.^[9] In vitro studies have demonstrated that D-penicillamine, in the presence of copper ions, inhibits the proliferation of human T-lymphocytes.^[10] This inhibition is mediated by the generation of hydrogen peroxide (H₂O₂).^[11] While the direct effects of **D-penicillamine disulfide** on T-cell activity are less studied, its formation from D-penicillamine suggests a potential role in the overall immunomodulatory profile of the parent drug. The mechanism involves the inhibition of helper T-cell function without significantly affecting B-cells or augmenting suppressor cell function.^[12]

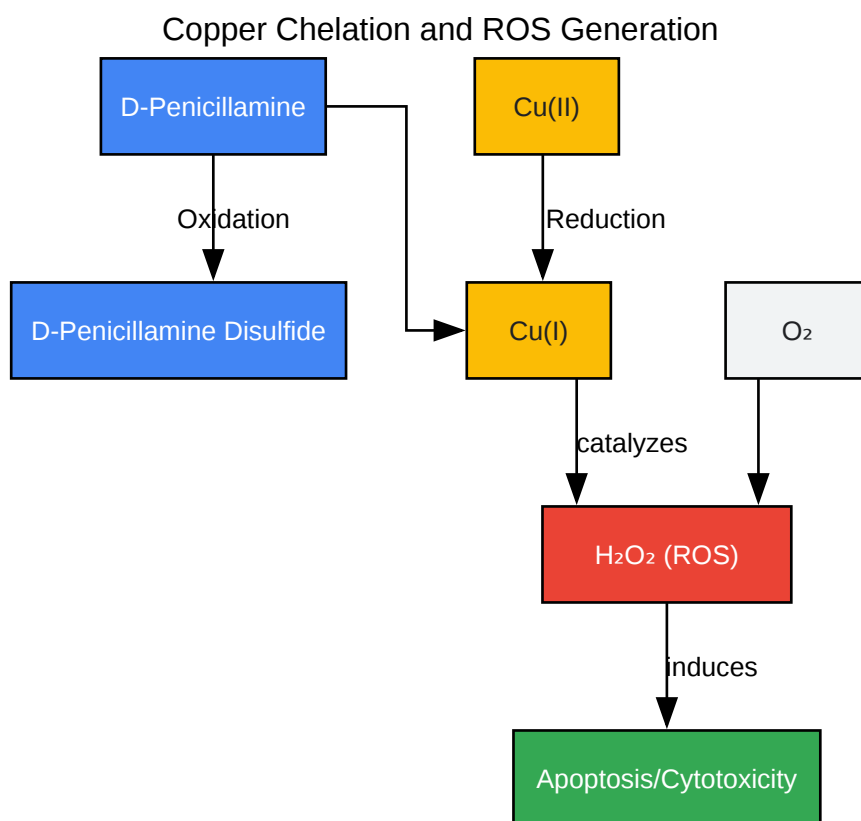


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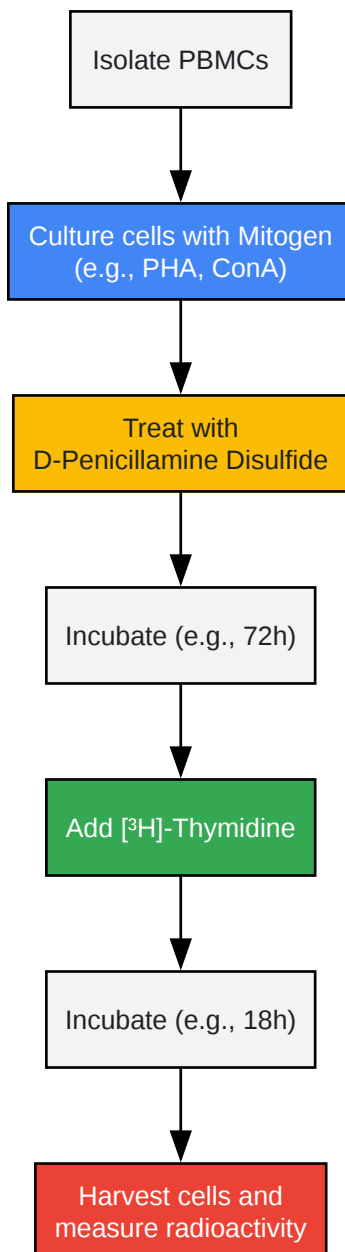
Figure 1: D-Penicillamine's inhibition of T-cell proliferation.

Copper Chelation and Redox Activity

D-penicillamine is a well-known chelating agent for copper, a property central to its use in Wilson's disease.^[4] The interaction with copper is complex, involving the reduction of Cu(II) to Cu(I) and the concomitant oxidation of D-penicillamine to its disulfide form.^{[13][14]} This redox cycling can lead to the generation of reactive oxygen species (ROS), such as hydrogen peroxide, which can have both therapeutic and cytotoxic effects.^{[14][15][16]} Studies have shown that D-penicillamine in the presence of copper can induce apoptosis in cancer cells through oxidative stress.^{[1][17][18]} The disulfide form itself is part of this redox cycle and its stability and reactivity are crucial to the overall process.



Lymphocyte Proliferation Assay Workflow



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